

A Comparative Guide to the Thermochromic Properties of N,N-Diethylenediamine Copper Complexes

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Compound of Interest

Compound Name: *N,N-Diethylenediamine*

Cat. No.: *B122027*

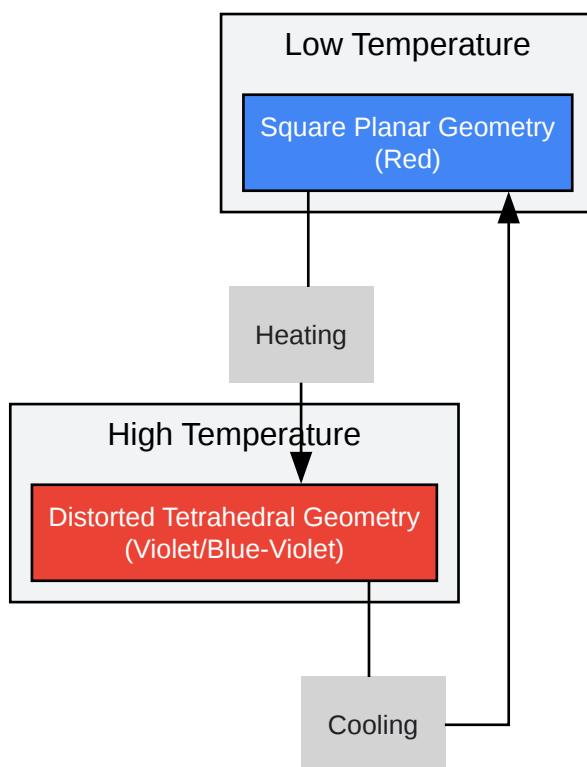
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Thermochromic materials, which exhibit a reversible color change upon temperature variation, are a subject of significant interest in various scientific and technological fields. Among these, copper(II) complexes with **N,N-diethylenediamine** (deen) ligands have emerged as a fascinating class of compounds demonstrating distinct thermochromic behavior.^{[1][2][3][4]} This guide provides a comprehensive comparison of the thermochromic properties of different **N,N-diethylenediamine** copper(II) complexes, supported by experimental data and detailed protocols.

Mechanism of Thermochromism

The thermochromism in these complexes is primarily attributed to a subtle alternation of the coordination geometry around the copper(II) ion.^{[1][2][3][4]} At lower temperatures, the complexes typically exhibit a square planar geometry with the four nitrogen atoms of the two deen ligands coordinating to the copper center. As the temperature increases, a distortion from this planarity occurs, leading to a change in the d-d electronic transitions and consequently, a visible color change.^{[3][5][6]} The nature of the counter-anion (e.g., NO_3^- , BF_4^- , ClO_4^-) plays a crucial role in the transition temperature and the reversibility of the color change.^{[3][7]}



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Caption: Reversible thermochromic transition in **N,N-diethylethylenediamine** copper(II) complexes.

Comparative Performance Data

The thermochromic properties of **N,N-diethylethylenediamine** copper(II) complexes are significantly influenced by the counter-anion. The following table summarizes the key performance indicators for complexes with nitrate, tetrafluoroborate, and perchlorate anions.

Complex	Color at Low Temperature	Color at High Temperature	Transition Temperature (°C)
--INVALID-LINK-- ²	Red	Violet	145
--INVALID-LINK-- ²	Red	Violet	15
--INVALID-LINK-- ²	Red	Blue-Violet	~40-50
(Et ₂ NH ₂) ₂ [CuCl ₄] (for comparison)	Green	Yellow	~50
--INVALID-LINK-- ² (for comparison)	Blue-Violet	Blue	142

Note: dmpd = 2,2-dimethylpropane-1,3-diamine[8]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of these thermochromic complexes are provided below.

Synthesis of Cu(deen)₂₂

Materials:

- Copper(II) nitrate trihydrate (Cu(NO₃)₂·3H₂O)
- **N,N-Diethylenediamine** (deen)
- Absolute ethanol
- Diethyl ether

Procedure:[3]

- Dissolve 1.2 g (5 mmol) of Cu(NO₃)₂·3H₂O in 40 mL of absolute ethanol in a 150 mL beaker to obtain a clear blue solution.

- Add a 10 mL ethanolic solution of **N,N-diethylethylenediamine** (1.16 g, 10 mmol) dropwise to the copper nitrate solution with continuous stirring.
- Observe the color change of the reaction mixture to blue-violet.
- Allow the solution to stand for approximately 10 minutes, during which a red solid will precipitate.
- Collect the solid product by suction filtration.
- Wash the collected solid twice with 5 mL of diethyl ether.
- Air-dry the solid on a filter paper for 30 minutes before weighing.

Synthesis of Cu(deen)₂₂

Materials:

- Copper(II) carbonate basic ($\text{CuCO}_3 \cdot \text{Cu}(\text{OH})_2$)
- 40% aqueous tetrafluoroboric acid (HBF_4)
- **N,N-Diethylethylenediamine** (deen)
- Ethanol
- Diethyl ether

Procedure:[3]

- In a 100 mL beaker, add an excess of $\text{CuCO}_3 \cdot \text{Cu}(\text{OH})_2$ (0.830 g, 3.75 mmol) to 2.2 g (ca. 10 mmol) of 40% aqueous HBF_4 with stirring.
- Once the evolution of CO_2 has ceased, add 30 mL of ethanol to the solution.
- Remove any unreacted solid by filtration.
- To the light blue filtrate, add a 30 mL ethanolic solution of **N,N-diethylethylenediamine** (1.16 g, 10 mmol) dropwise with stirring.

- Continue stirring for an additional 5 minutes.
- A violet microcrystalline solid will precipitate after standing at room temperature for about 5 minutes.
- Collect the solid by suction filtration and wash twice with 5 mL of diethyl ether.

Thermochromic Property Assessment

The thermochromic behavior of the synthesized complexes can be visually observed by gentle heating on a hot plate.[9] For quantitative analysis, temperature-dependent UV-Vis spectroscopy is employed to monitor the changes in the absorption spectra as a function of temperature.



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